

# Application Notes and Protocols: The Kerr Effect in Amorphous Tb-Fe Films

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## Compound of Interest

Compound Name: Iron;terbium

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## Introduction

Amorphous terbium-iron (Tb-Fe) alloy thin films are a class of materials that have garnered significant interest for their unique magnetic and magneto-optical properties. These films are ferrimagnetic, meaning they possess two antiparallel magnetic sublattices, one for the rare-earth element terbium (Tb) and one for the transition metal iron (Fe). The net magnetization is the difference between the magnetizations of these two sublattices. A key characteristic of these materials is the presence of a compensation temperature ( $T_{\text{comp}}$ ), at which the sublattice magnetizations cancel each other out, leading to zero net magnetization. This, combined with a strong perpendicular magnetic anisotropy (PMA), makes amorphous Tb-Fe films particularly suitable for applications such as magneto-optical data storage.

The magneto-optical Kerr effect (MOKE) is a fundamental phenomenon utilized to probe the magnetic properties of these materials. MOKE describes the change in the polarization of light upon reflection from a magnetized surface. Specifically, linearly polarized light becomes elliptically polarized, with the major axis of the ellipse rotated. The angle of this rotation is known as the Kerr rotation ( $\theta_K$ ), and the degree of ellipticity is characterized by the Kerr ellipticity ( $\epsilon_K$ ). These parameters are directly proportional to the magnetization of the material, making MOKE a highly sensitive technique for characterizing magnetic thin films.

These application notes provide a comprehensive overview of the Kerr effect in amorphous Tb-Fe films, including quantitative data on their magneto-optical properties, detailed protocols for

their fabrication and characterization, and graphical representations of the experimental workflows.

## Data Presentation: Magneto-Optical Properties of Amorphous Tb-Fe Films

The magneto-optical properties of amorphous Tb-Fe films are strongly dependent on several factors, including the atomic composition, film thickness, temperature, and the wavelength of the incident light. The following tables summarize quantitative data from various studies to provide a comparative overview.

Table 1: Influence of Composition on Magnetic Properties at Room Temperature

Tb Content (at. %)	Compensation Temperature (T <sub>comp</sub> ) (K)	Coercivity (H <sub>c</sub> )	Remanent Magnetization (MR)	Notes
15 - 28	Exhibit strong perpendicular magnetic anisotropy[1]	Varies significantly with composition	Varies significantly with composition	The magnetic properties are highly tunable by varying the Tb content.
~21	~300 K (Room Temperature)	Very high (diverges near T <sub>comp</sub> )[1]	Near zero[1]	This composition is often targeted for magneto-optical recording media.
25	Shifts from 150 K to 370 K as thickness increases from 9 nm to 28 nm[1]	Increases as T approaches T <sub>comp</sub> [1]	Decreases as T approaches T <sub>comp</sub> [1]	Demonstrates the strong interplay between composition and thickness.

Table 2: Influence of Film Thickness on Kerr Rotation and Magnetic Properties of Tb<sub>25</sub>Fe<sub>75</sub> Films

Film Thickness (nm)	Kerr Rotation (θK)	Coercivity (Hc) at Room Temp.	Remanent Magnetization (MR) at Room Temp.	Notes
9	-	Low	High (Fe-dominated)	Magnetic properties change significantly up to a critical thickness of about 20-30 nm. <a href="#">[1]</a>
~17	-	Approaches infinity	Approaches zero	This is the compensation thickness for this composition at room temperature. <a href="#">[1]</a>
28	-	Decreases from peak	Increases (Tb-dominated)	Beyond the critical thickness, magnetic properties show only slight changes. <a href="#">[1]</a>

Table 3: Wavelength Dependence of Kerr Rotation for a TbFe Film

Wavelength (nm)	Kerr Rotation ( $\theta_K$ ) (degrees)
400	~0.15
500	~0.20
600	~0.25
700	~0.22
800	~0.18
900	~0.15

“

*Note: Data is estimated from a graphical representation in the cited literature for a TbFe film with a 56nm SiN enhancement layer. The absolute values may vary with film composition and thickness.*

## Experimental Protocols

### Protocol 1: Fabrication of Amorphous Tb-Fe Films by DC Magnetron Co-sputtering

This protocol outlines the steps for depositing amorphous Tb-Fe thin films with varying compositions.

#### 1. Substrate Preparation:

- Begin with clean substrates (e.g., glass, silicon wafers).
- Clean the substrates ultrasonically in a sequence of acetone, isopropyl alcohol, and deionized water for 10-15 minutes each.

- Dry the substrates with a nitrogen gun and bake them in a vacuum oven to remove any residual moisture.

## 2. Sputtering System Preparation:

- Mount separate high-purity Terbium (Tb) and Iron (Fe) targets in the DC magnetron sputtering chamber.
- Load the cleaned substrates into the substrate holder.
- Evacuate the chamber to a base pressure of at least  $5 \times 10^{-7}$  Torr to minimize contamination.

## 3. Deposition Process:

- Introduce high-purity Argon (Ar) gas into the chamber, maintaining a constant working pressure (typically a few mTorr).
- Pre-sputter the Tb and Fe targets for 5-10 minutes with the shutter closed to clean the target surfaces.
- Control the composition of the Tb-Fe film by independently adjusting the DC power applied to the Tb and Fe targets. The relative sputtering rates will determine the film's stoichiometry.
- Rotate the substrate holder during deposition to ensure film uniformity.
- The deposition time will determine the final film thickness. A typical deposition rate is on the order of angstroms per second.
- After deposition, allow the substrates to cool down in a vacuum before venting the chamber.

## 4. Capping Layer Deposition (Optional but Recommended):

- To prevent oxidation of the Tb-Fe film, a protective capping layer (e.g., Pt, Al, or SiN) can be deposited in-situ without breaking the vacuum.

## Protocol 2: Characterization by Magneto-Optical Kerr Effect (MOKE) Magnetometry

This protocol describes the procedure for measuring the magnetic properties of the fabricated Tb-Fe films using a polar MOKE setup.

### 1. MOKE System Setup:

- The basic MOKE setup consists of a light source (e.g., He-Ne laser with a wavelength of 632.8 nm), a polarizer, the sample mounted in an electromagnet, an analyzer, and a photodetector.[2][3][4]
- For polar MOKE, the magnetic field is applied perpendicular to the film plane, and the light is incident close to the normal of the sample surface.[3]
- The polarizer is set to define the initial polarization of the light (e.g., s- or p-polarized).
- The analyzer is positioned nearly perpendicular to the polarizer to maximize the signal-to-noise ratio.

### 2. Measurement Procedure:

- Mount the Tb-Fe film sample in the MOKE system.
- Apply a magnetic field and sweep it through a complete cycle (e.g., from a positive maximum, to a negative maximum, and back to the positive maximum) to obtain a hysteresis loop.
- The photodetector measures the intensity of the reflected light, which is proportional to the square of the Kerr rotation angle (for small angles).
- The Kerr rotation as a function of the applied magnetic field is plotted to form the hysteresis loop.

### 3. Data Analysis:

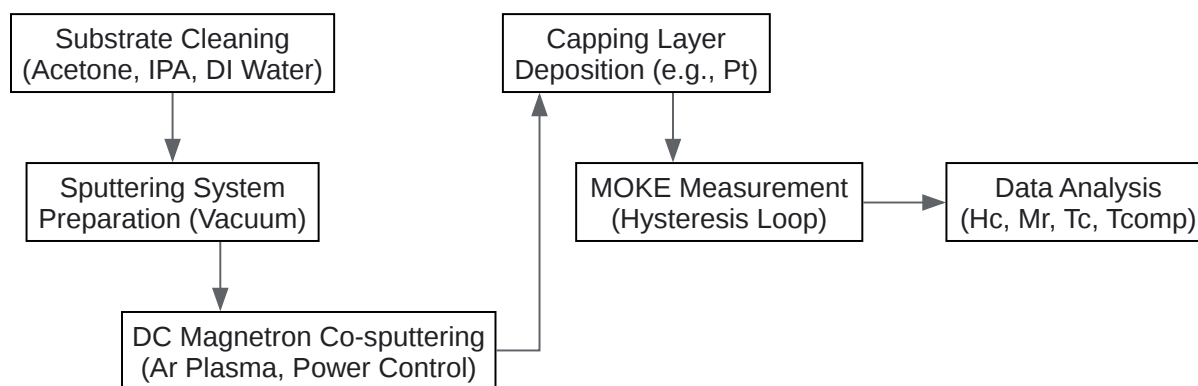
- From the MOKE hysteresis loop, key magnetic parameters can be extracted:

- Coercivity ( $H_c$ ): The magnetic field required to reduce the magnetization to zero.
- Remanent Magnetization ( $M_r$ ): The magnetization at zero applied field.
- Saturation Magnetization ( $M_s$ ): The maximum magnetization of the material (the MOKE signal is proportional to this).
- Squareness ( $M_r/M_s$ ): A measure of the steepness of the hysteresis loop.

#### 4. Temperature-Dependent Measurements (Optional):

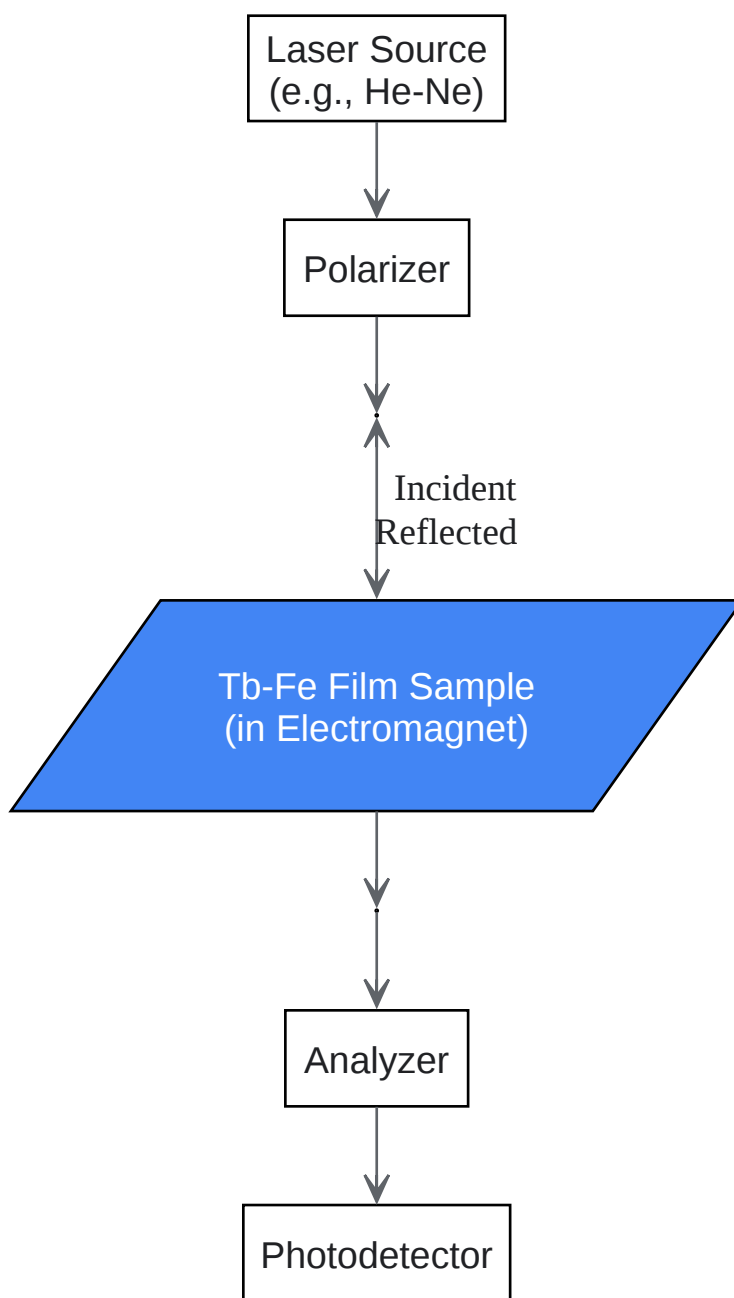
- For temperature-dependent studies, the sample holder can be integrated with a cryostat and a heater to vary the sample temperature.
- Hysteresis loops are then recorded at different temperatures to determine the Curie temperature ( $T_c$ ) and the compensation temperature ( $T_{comp}$ ).

## Visualizations



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Caption: Experimental workflow for fabrication and characterization of amorphous Tb-Fe films.



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Caption: Schematic of a polar Magneto-Optical Kerr Effect (MOKE) measurement setup.

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